

YS-49: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: YS-49

Cat. No.: B8022649

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This technical whitepaper provides an in-depth overview of **YS-49**, a notable compound in ongoing pharmacological research. Tailored for researchers, scientists, and professionals in drug development, this document outlines the chemical properties, biological activities, and key signaling pathways associated with **YS-49**.

Chemical Identification and Properties

YS-49 is a synthetic compound with significant biological activity. Its unique chemical structure underpins its mechanism of action in various cellular models.

CAS Number: 132836-42-1[1][2]

Synonyms:

- YS49
- YS 49
- 1,2,3,4-Tetrahydro-1-(1-naphthalenylmethyl)-6,7-Isoquinolinediol hydrobromide monohydrate
- 1- α -naphthylmethyl-6,7-dihydroxy-1,2,3,4-tetrahydroisoquinoline
- 1-(naphthalen-1-ylmethyl)-1,2,3,4-tetrahydroisoquinoline-6,7-diol Hydrobromide

- 6,7-isoquinolinediol, 1,2,3,4-tetrahydro-1-(1-naphthalenylmethyl)-, hydrobromide

Physicochemical Properties

A summary of the key physicochemical properties of **YS-49** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₉ NO ₂ ·HBr	[1]
Molecular Weight	386.28 g/mol	[1]
Appearance	Solid	[1]
Purity	≥98% (HPLC)	[1]
Solubility	Soluble in water (>10 mg/mL) and DMSO	[1]
Storage	2-8°C	[1]

Biological Activity and Mechanism of Action

YS-49 is recognized primarily as a potent activator of the PI3K/Akt signaling pathway. This activity is central to its observed effects on cellular processes such as proliferation, survival, and differentiation. Furthermore, **YS-49** has been shown to modulate the RhoA/PTEN signaling cascade, positioning it as a compound of interest for investigating cellular signaling crosstalk.

PI3K/Akt Pathway Activation

YS-49 promotes the phosphorylation and subsequent activation of key proteins in the PI3K/Akt pathway. This signaling cascade is crucial for regulating cell growth, survival, and metabolism. The activation of this pathway by **YS-49** has been observed to enhance osteoblast differentiation, suggesting its potential therapeutic application in bone regeneration.

Modulation of RhoA/PTEN Signaling

Research indicates that **YS-49** can reduce the activation of RhoA and its downstream effector, PTEN. The RhoA pathway is involved in regulating the cytoskeleton, cell migration, and

proliferation. PTEN is a well-known tumor suppressor that antagonizes the PI3K/Akt pathway. By modulating this axis, **YS-49** can influence a range of cellular behaviors.

Effects on Angiotensin II-Stimulated Pathways

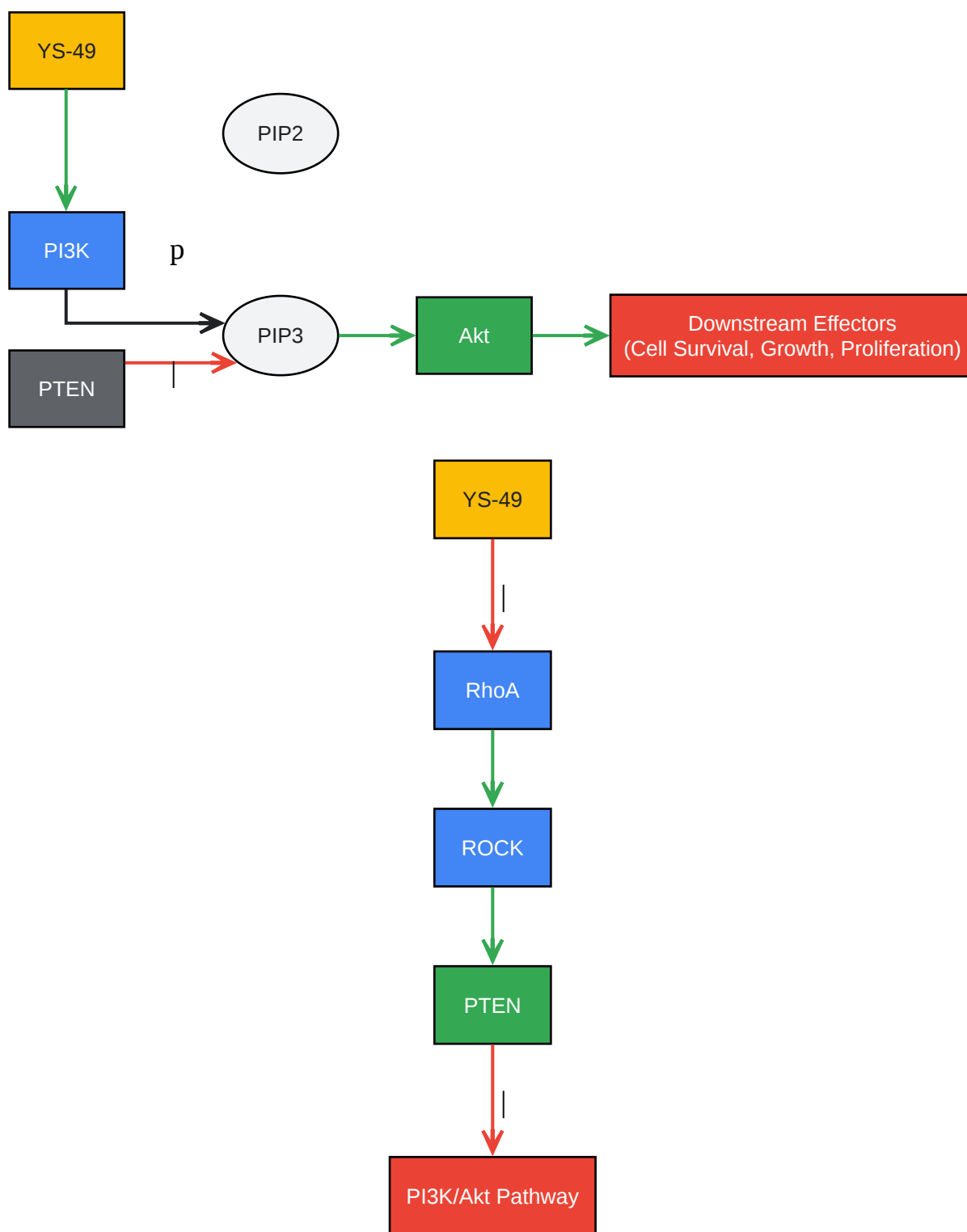
YS-49 has been demonstrated to inhibit the proliferation of vascular smooth muscle cells stimulated by angiotensin II. This effect is mediated through the induction of heme oxygenase-1 (HO-1), which in turn suppresses the production of reactive oxygen species (ROS) and the phosphorylation of JNK.

Inhibition of Inducible Nitric Oxide Synthase (iNOS)

Studies have also revealed that **YS-49** can prevent the expression of inducible nitric oxide synthase (iNOS) in vascular smooth muscle cells and macrophages. Overproduction of nitric oxide by iNOS is implicated in various inflammatory conditions.

Key Signaling Pathways

The following diagrams, generated using Graphviz, illustrate the primary signaling pathways modulated by **YS-49**.



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References

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